Introduction: A Scaffold of Significant Pharmacological Interest

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Compound of Interest

Compound Name:	*4-(1H-Pyrazol-1-YL)benzenesulfonamide*
CAS No.:	*51891-85-1*
Cat. No.:	*B1499003*

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4-(1H-Pyrazol-1-YL)benzenesulfonamide is a heterocyclic compound that has garnered substantial attention in the fields of medicinal chemistry and drug development. It serves as the foundational core of several biologically active molecules, most notably as the central scaffold for the selective COX-2 inhibitor, Celecoxib.[1][2] Its structural architecture, featuring a pyrazole ring linked to a benzenesulfonamide moiety, provides a versatile template for chemical modification. This allows for the fine-tuning of its pharmacological profile, leading to the exploration of this compound and its derivatives for a range of therapeutic applications. Beyond its well-established role in developing anti-inflammatory agents, research has uncovered its potential as an inhibitor of human carbonic anhydrase (hCA) isoforms and as a promising agent against neglected diseases like leishmaniasis.[2][3][4][5]

This guide provides a comprehensive overview of the core chemical properties of **4-(1H-Pyrazol-1-YL)benzenesulfonamide**, offering in-depth insights into its synthesis, characterization, reactivity, and biological significance for researchers and drug development professionals.

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Molecular Structure and Physicochemical Properties

The molecule consists of a five-membered aromatic pyrazole ring attached via a nitrogen atom to a benzene ring, which in turn bears a sulfonamide functional group at the para position. This arrangement is crucial for its biological activity, with the sulfonamide group often playing a key role in binding to enzyme active sites.

Table 1: Physicochemical Properties of **4-(1H-Pyrazol-1-YL)benzenesulfonamide** and Key Derivatives

Property	4-(1H-Pyrazol-1-YL)benzenesulfonamide	Celecoxib (A Key Derivative)
CAS Number	51891-85-1[2][6]	169590-42-5[7][8]
Molecular Formula	$C_9H_9N_3O_2S$[6]	$C_{17}H_{14}F_3N_3O_2S$[9]
Molecular Weight	223.25 g/mol [6]	381.37 g/mol [10]
Appearance	Off-white to grey solid[6]	Pale yellow or white to off-white solid[8]
Melting Point	Data for specific derivatives available, e.g., a pyrazolone derivative melts at 166-167°C[11]	Varies by source, typically in the range of 157-159°C
Solubility	Generally soluble in DMSO, ethanol.[8] Water solubility is low; a related derivative showed water solubility of 45.9 mg/100 cm^3 at 37°C.[11]	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[8] Very low water solubility (7mg/L at 25°C).[8]
Storage	Store at 2-8°C[6][8]	Store at 2-8°C. Stable for 1 year as supplied.[8]

Synthesis and Mechanistic Insights

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The most prevalent and industrially significant method for synthesizing the 4-(pyrazol-1-yl)benzenesulfonamide scaffold is the Knorr pyrazole synthesis.[12][13][14] This reaction is a cyclocondensation process that provides a direct and efficient route to the pyrazole ring system.

Causality of the Knorr Synthesis

The reaction's success hinges on the electrophilic nature of the carbonyl carbons in a 1,3-dicarbonyl compound and the nucleophilic character of the hydrazine nitrogens. The key starting materials are:

- A Hydrazine Derivative: For this specific scaffold, 4-hydrazinobenzenesulfonamide hydrochloride (or its free base) is the critical precursor.[5][7][15] This molecule provides the benzenesulfonamide portion and one of the nitrogen atoms for the pyrazole ring.
- A 1,3-Dicarbonyl Compound: This reactant provides the carbon backbone of the pyrazole ring. The choice of substituents on the dicarbonyl compound dictates the final substitution pattern on the pyrazole ring, which is a common strategy in drug design to modulate activity.[16][17] For example, the synthesis of Celecoxib utilizes 4,4,4-trifluoro-1-(4-methylphenyl)-1,3-butanedione.[7][17]

The reaction proceeds via initial nucleophilic attack of the hydrazine on one of the carbonyl groups to form a hydrazone intermediate. Subsequent intramolecular condensation and dehydration lead to the formation of the stable, aromatic pyrazole ring.[13] The reaction can be performed with or without an acid catalyst.[12][14]

General Synthetic Workflow Diagram

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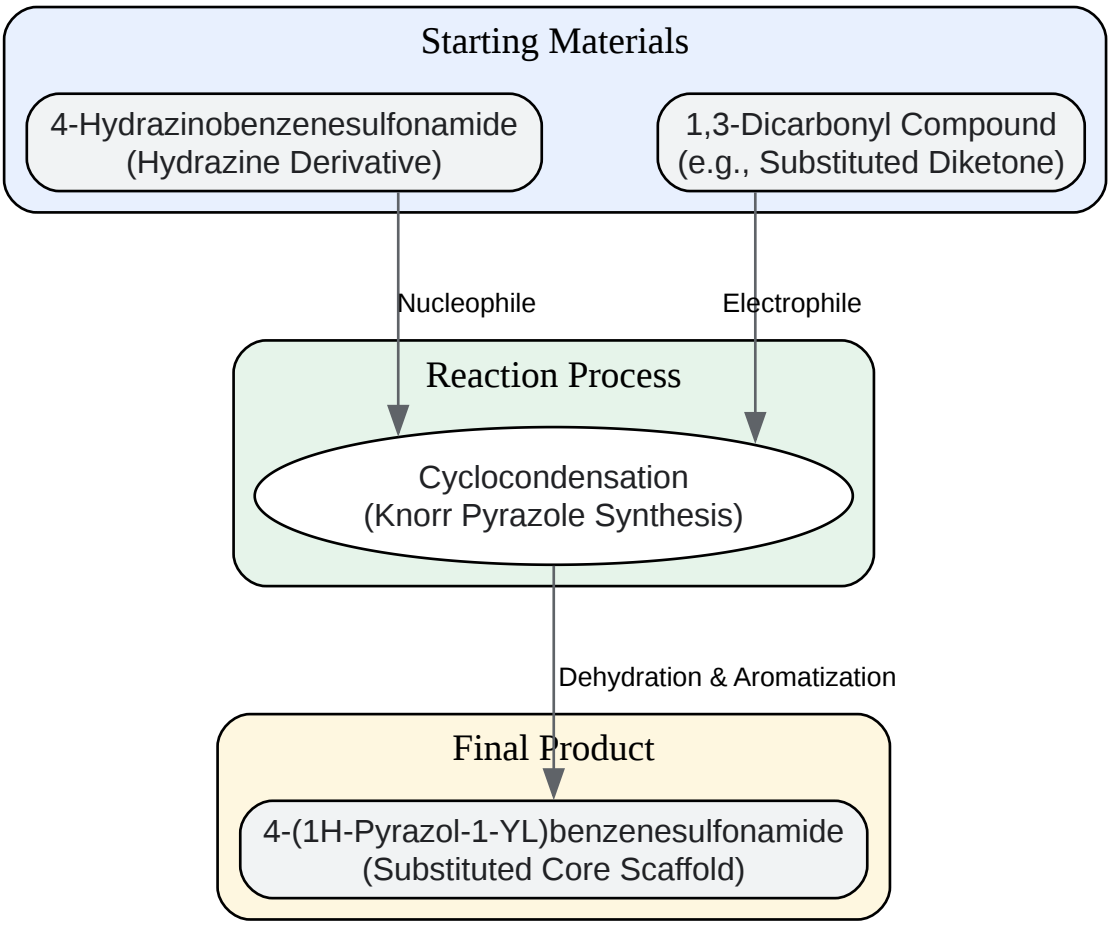

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Caption: Knorr synthesis workflow for **4-(1H-Pyrazol-1-YL)benzenesulfonamide**.

Experimental Protocol: General Synthesis

This protocol describes a generalized, self-validating procedure for the synthesis of **4-(1H-pyrazol-1-yl)benzenesulfonamide** derivatives.

Objective: To synthesize a substituted **4-(1H-pyrazol-1-yl)benzenesulfonamide** via Knorr cyclocondensation.

Materials:

- 4-Hydrazinobenzenesulfonamide hydrochloride (1.0 eq)
- Substituted 1,3-dicarbonyl compound (1.0 - 1.1 eq)

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- Ethanol or Toluene (as solvent)[14]
- Glacial Acetic Acid (optional, as catalyst)
- Deionized Water
- Saturated Sodium Bicarbonate solution
- Anhydrous Magnesium Sulfate

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 4-hydrazinobenzenesulfonamide hydrochloride (1.0 eq) and the 1,3-dicarbonyl compound (1.0 eq) in a suitable solvent such as ethanol.[14]
- Condensation: Heat the reaction mixture to reflux and stir for 2-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting materials are consumed.
- Work-up: After completion, cool the reaction mixture to room temperature. The solvent is typically removed under reduced pressure.
- Isolation: The resulting residue is dissolved in a suitable organic solvent (e.g., ethyl acetate) and washed with water and saturated sodium bicarbonate solution to remove any remaining acid. The organic layer is then dried over anhydrous magnesium sulfate, filtered, and concentrated.
- Purification: The crude product is purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the pure **4-(1H-pyrazol-1-yl)benzenesulfonamide** derivative as a solid.[3]
- Validation: The structure and purity of the final compound must be confirmed using spectroscopic methods (^{1}H-NMR, ^{13}C-NMR, IR) and melting point analysis.

Spectroscopic Characterization

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Spectroscopic analysis is essential for verifying the successful synthesis and structural integrity of the target compound.

Table 2: Key Spectroscopic Data for **4-(1H-Pyrazol-1-YL)benzenesulfonamide** Derivatives

Technique	Functional Group / Proton	Expected Signal / Chemical Shift (δ)	Reference
IR (cm^{-1})	SO_2 Stretch (asymmetric & symmetric)	1330–1360 and 1160–1170	[3][18]
C=C / C=N Stretch (aromatic rings)	1500–1600	[3]	
N-H Stretch (sulfonamide)	~3200-3300		
^{1}H-NMR (ppm)	Sulfonamide Protons ($-SO_2NH_2$)	Broad singlet, typically > 7.0 ppm	[3]
Benzenesulfonamide Ring Protons	Two doublets in the aromatic region (7.5 - 8.5 ppm) showing AA'BB' coupling	[3]	
Pyrazole Ring Protons	Singlets or doublets in the aromatic region (6.5 - 8.0 ppm), depending on substitution	[3]	
^{13}C-NMR (ppm)	Pyrazole Ring Carbons	~95 - 150 ppm	[3]
Benzenesulfonamide Ring Carbons	~120 - 145 ppm	[3]	

Note: Exact chemical shifts are highly dependent on the solvent used and the specific substituents on the pyrazole and phenyl rings.

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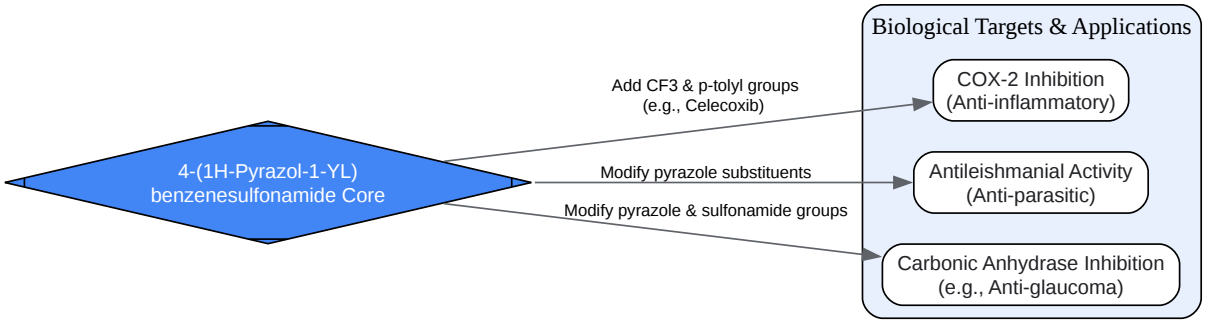
Biological Activity and Applications

The **4-(1H-Pyrazol-1-YL)benzenesulfonamide** scaffold is a "privileged structure" in medicinal chemistry, meaning it is capable of binding to multiple biological targets, leading to a diverse range of pharmacological activities.

- Anti-inflammatory Activity (COX-2 Inhibition): This is the most well-known application. The specific substitution pattern in Celecoxib allows it to selectively bind to the cyclooxygenase-2 (COX-2) enzyme, which is responsible for inflammation and pain.[1]
- Antileishmanial Activity: Studies have demonstrated that certain derivatives of this scaffold exhibit potent activity against Leishmania infantum and Leishmania amazonensis.[3][4] Some compounds showed an efficacy profile comparable to the reference drug pentamidine but with lower cytotoxicity, making them promising leads for new treatments for this neglected disease.[3][4]
- Carbonic Anhydrase Inhibition: Derivatives are also being investigated as potent inhibitors of various human carbonic anhydrase (hCA) isoforms, which are enzymes linked to conditions like glaucoma and certain types of cancer.[5][19]

Structure-Activity Relationship (SAR) Diagram



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Caption: Relationship between the core scaffold and its biological applications.

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Safety and Handling

As with all chemical reagents, **4-(1H-Pyrazol-1-YL)benzenesulfonamide** and its derivatives should be handled with appropriate care in a laboratory setting.

- General Handling: Use in a well-ventilated area or fume hood. Avoid breathing dust. Avoid contact with skin and eyes.[8]
- Personal Protective Equipment (PPE): Wear standard laboratory attire, including safety glasses, gloves, and a lab coat.
- Toxicity: Specific toxicity data for the parent compound is limited, but related compounds are known to be harmful if inhaled, swallowed, or in contact with skin.[8] A derivative, 15d, showed an LD50 of 7.1 mM/kg in one study.[20]

Conclusion

4-(1H-Pyrazol-1-YL)benzenesulfonamide is a cornerstone chemical scaffold with proven significance in drug discovery. Its straightforward and scalable synthesis via the Knorr reaction, coupled with its modular nature that allows for extensive derivatization, makes it an exceptionally valuable tool for medicinal chemists. While its role in the development of COX-2 inhibitors is well-established, ongoing research continues to unveil its potential in new therapeutic areas, including anti-parasitic and anti-cancer applications. A thorough understanding of its chemical properties, synthesis, and reactivity is fundamental for any scientist working to harness the full potential of this versatile molecular framework.

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